

C.I. Solvent Red 179 chemical structure and properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: C.I. Solvent red 179

Cat. No.: B15553296

[Get Quote](#)

C.I. Solvent Red 179: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **C.I. Solvent Red 179** (C.I. 564150), a high-performance solvent dye belonging to the ketoamine chemical family.^{[1][2]} Renowned for its brilliant yellowish-red hue, exceptional thermal stability, and excellent lightfastness, this dye is a critical colorant in various industrial applications, particularly in the plastics and polymer industries.

Chemical Structure and Identification

C.I. Solvent Red 179 is a complex polynuclear aromatic compound. Its chemical structure is based on a perimidinobenz[de]isoquinoline core.

IUPAC Name: 14H-Benz^{[1][3]}isoquino[2,1-a]perimidin-14-one^[4] Synonyms: Transparent Red E2G, Amaplast Red RP, Macrolex Red E2G, Sumiplast Red H4GR, Sandoplast Red 2G^{[3][5]}

The table below summarizes the key chemical identifiers for **C.I. Solvent Red 179**.

Identifier	Value
C.I. Name	Solvent Red 179
C.I. Number	564150[3]
CAS Numbers	6829-22-7, 89106-94-5, 89106-95-5[3][6]
Molecular Formula	C ₂₂ H ₁₂ N ₂ O[7]
Molecular Weight	320.34 g/mol [7]
Chemical Family	Ketoamine[1][2]

Physical and Chemical Properties

C.I. Solvent Red 179 is distinguished by its high stability under various conditions, making it suitable for demanding processing applications.

Physical Properties

The key physical properties are presented in the table below. The significant variance in reported density values may be attributed to differences between bulk powder density and predicted molecular density.

Property	Value
Appearance	Yellowish-red to dark red powder[5]
Melting Point	251 - 256 °C[3][6]
Boiling Point	611.6 ± 38.0 °C (Predicted)
Density	0.27 g/cm ³ (Bulk) / 1.20 g/cm ³ [6][8]

Solubility

The dye is insoluble in water but exhibits solubility in a range of organic solvents.[6] This characteristic is fundamental to its application as a solvent dye.

Solvent (at 20°C)	Solubility (g/L)
Dichloromethane	8.0[3][6]
Methylbenzene (Toluene)	4.1[3][6]
Acetone	1.6[3][6]
Butyl Acetate	1.5 - 1.6[3][5]
Ethyl Alcohol	0.9[3][6]
Water	Insoluble[7]

Stability and Fastness

The stability of the dye is a critical performance metric, especially in plastics that undergo high-temperature processing.

Property	Rating/Value
Light Fastness	8 (on a scale of 1-8, where 8 is superior)[6]
Heat Resistance	Up to 300-340°C (in plastics like PS, PC, PET) [1]
Acid Resistance	5 (on a scale of 1-5)[5][8]
Alkali Resistance	5 (on a scale of 1-5)[5][8]
Migration Resistance	Good[1]

Spectral Properties

Experimental data for UV-Visible absorption in solution is not readily available in the literature. However, studies on thin-film dispersions of Pigment Red 179 (the same chemical entity) report two primary absorption bands. The main transition occurs around 460 nm, with a second transition at a longer wavelength.[9] Aggregation of the pigment molecules can cause a red-shift in the main absorption peak to approximately 490 nm.[9]

Experimental Protocols

Synthesis of C.I. Solvent Red 179

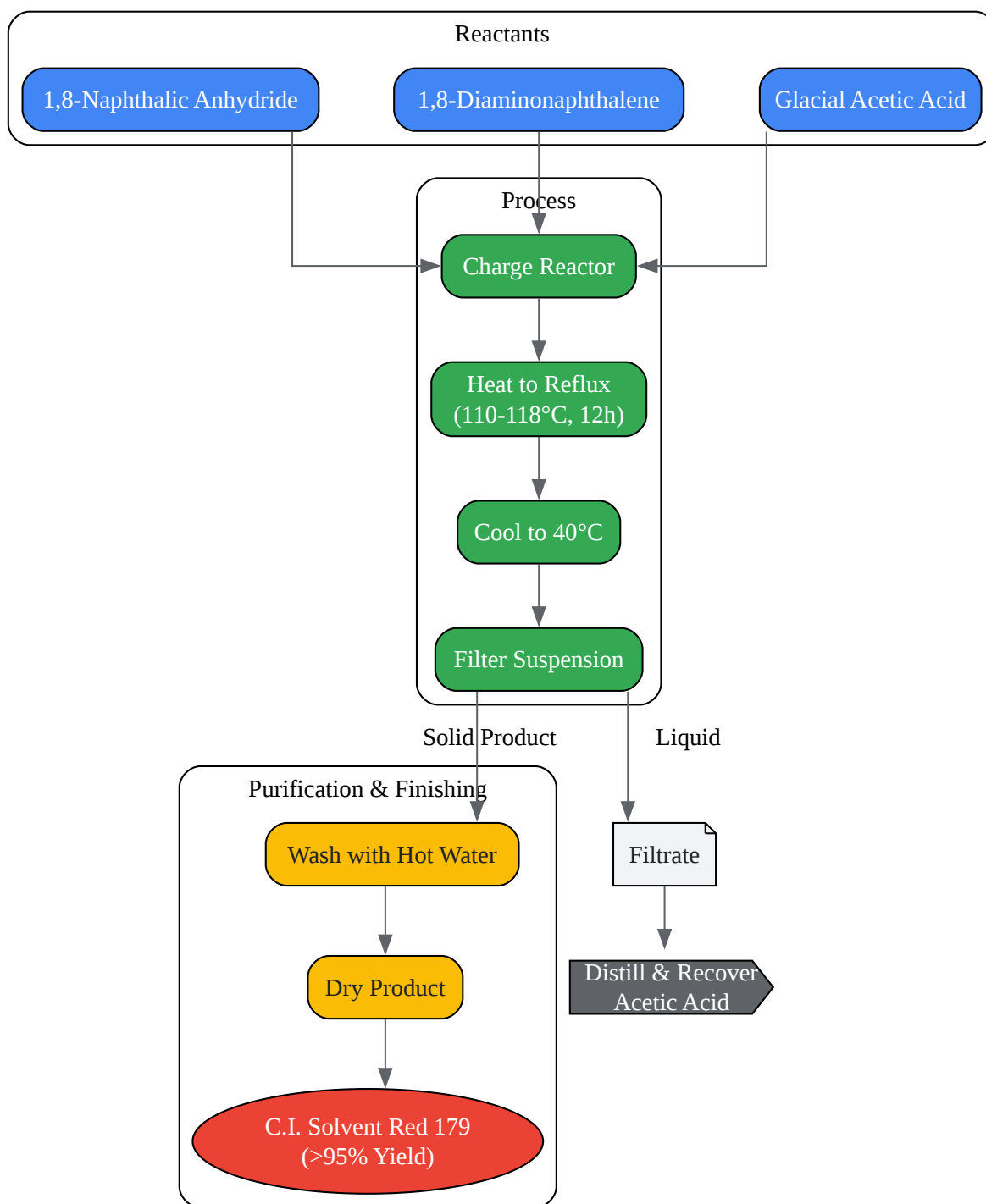
A common manufacturing method involves the condensation of 1,8-naphthalic anhydride with 1,8-diaminonaphthalene.^[10] The following protocol is based on a process described in the patent literature, which reports yields exceeding 95%.^[10]

Reactants:

- 1,8-Naphthalic Anhydride
- 1,8-Diaminonaphthalene
- Glacial Acetic Acid (Solvent)

Procedure:

- **Reaction Setup:** Charge a reactor vessel with glacial acetic acid.
- **Addition of Reactants:** While stirring, add 1,8-naphthalic anhydride and 1,8-diaminonaphthalene to the solvent.
- **Heating and Reflux:** Heat the mixture to the reflux temperature of the solvent (approx. 110-118°C). The small amount of water generated during the reaction helps maintain an optimal reaction temperature.^[10]
- **Reaction Time:** Maintain the reflux for a specified period (e.g., 12 hours) to ensure the condensation reaction goes to completion.^[10] The product, **C.I. Solvent Red 179**, precipitates out of the glacial acetic acid solution.
- **Cooling and Filtration:** After the reaction is complete, cool the mixture (e.g., to 40°C).^[10] Filter the suspension to isolate the crude solid product. The filtrate, containing glacial acetic acid and soluble by-products, can be collected for solvent recovery via distillation.
- **Washing and Purification:** Wash the filter cake with hot water (80-90°C) until the washings are neutral.^[10] This step removes residual acetic acid and other water-soluble impurities.
- **Drying:** Dry the purified filter cake in an oven to yield the final **C.I. Solvent Red 179** product as a powder.



[Click to download full resolution via product page](#)

Synthesis Workflow for **C.I. Solvent Red 179**.

Analytical Methodology (General Approach)

While a specific, validated HPLC method for **C.I. Solvent Red 179** was not found in the reviewed literature, a general reversed-phase HPLC (RP-HPLC) method can be employed for purity analysis and quantification. Compounds with similar polynuclear aromatic structures are routinely analyzed using this technique.

Exemplar Protocol (Not Validated for Solvent Red 179):

- Instrumentation: High-Performance Liquid Chromatograph with a UV-Visible or Diode-Array Detector (DAD).
- Column: C18 stationary phase (e.g., 4.6 mm x 250 mm, 5 µm particle size).
- Mobile Phase: A gradient elution using a mixture of an organic solvent (e.g., acetonitrile or methanol) and water.
- Detection: UV-Visible detector set to monitor at a wavelength near the absorption maximum (e.g., ~460-490 nm).
- Sample Preparation: Accurately weigh the dye sample and dissolve it in a suitable solvent (e.g., dichloromethane or toluene). Dilute to a known concentration within the linear range of the detector. Filter the sample through a 0.45 µm filter before injection.
- Quantification: Use an external standard method with a certified reference standard of **C.I. Solvent Red 179** to create a calibration curve.

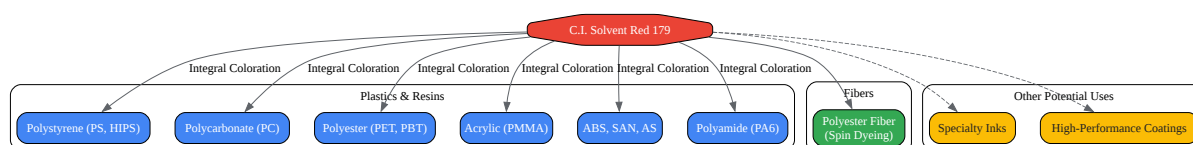
Applications

C.I. Solvent Red 179 is almost exclusively used in applications requiring the coloration of polymers and resins, particularly those processed at high temperatures.^[3] Its high solubility in organic systems and resistance to migration make it an ideal choice for integral coloring.

Primary Applications Include:

- Plastics: Polystyrene (PS), Acrylonitrile Butadiene Styrene (ABS), Polycarbonate (PC), Polymethyl Methacrylate (PMMA), Polyethylene Terephthalate (PET), Polyamide (PA6, PA66), and Polyvinyl Chloride (PVC).^[3]

- Fibers: Pre-spinning coloration of polyester (PET) fibers.[1]
- Other: It may also find use in specialty inks, coatings, and other solvent-based systems requiring high performance.[11]



[Click to download full resolution via product page](#)

Primary Application Areas for **C.I. Solvent Red 179**.

Safety and Handling

Review of available Safety Data Sheets (SDS) indicates that **C.I. Solvent Red 179** should be handled with standard laboratory precautions.

- Hazards: May cause eye, skin, and respiratory tract irritation. Harmful if swallowed.
- Personal Protective Equipment (PPE): Wear appropriate protective clothing, chemical-resistant gloves, and safety goggles. If dust is generated, use a NIOSH-approved respirator.
- Handling: Handle in a well-ventilated area. Avoid dust formation and accumulation. Keep away from incompatible materials such as strong oxidizing agents.
- Storage: Store in a cool, dry, well-ventilated place in tightly sealed containers.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Solvent Dye Information - Solvent Red 179 [solventdye.info]
- 2. worlddyevariety.com [worlddyevariety.com]
- 3. epsilonpigments.com [epsilonpigments.com]
- 4. sites.fct.unl.pt [sites.fct.unl.pt]
- 5. Solvent Red 179 Dyes | CAS 6829-22-7, 89106-94-5 Manufacturers in Mumbai, India [colorantsgroup.com]
- 6. Solvent red 179|CAS NO.89106-94-5 [xcolorpigment.com]
- 7. additivesforpolymer.com [additivesforpolymer.com]
- 8. Dimacolor solvent dyes,Solvent Red E2G,Solvent Red 179 [dimacolor.com]
- 9. researchgate.net [researchgate.net]
- 10. CN1919931A - The production process of solvent red 179 - Google Patents [patents.google.com]
- 11. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [C.I. Solvent Red 179 chemical structure and properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15553296#c-i-solvent-red-179-chemical-structure-and-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com